

Application Notes and Protocols for Cerium(IV) Sulfate Tetrahydrate in Organic Synthesis

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Compound of Interest

Compound Name: Cerium(IV) sulfate tetrahydrate

Cat. No.: B110390

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These application notes provide detailed protocols and data on the use of **Cerium(IV) sulfate tetrahydrate** as an efficient and versatile catalyst in a variety of organic reactions. This document is intended to serve as a practical guide for laboratory work, offering insights into reaction optimization, substrate scope, and experimental procedures.

Synthesis of β -Acetamidocarbonyl Compounds

Cerium(IV) sulfate tetrahydrate serves as an effective catalyst for the one-pot, three-component synthesis of β -acetamidocarbonyl compounds from aromatic aldehydes, enolizable ketones or β -keto esters, and acetonitrile. This method offers several advantages, including high yields, mild reaction conditions, and simple work-up procedures.

General Reaction Scheme:

Experimental Protocol

To a mixture of an aromatic aldehyde (1 mmol), a ketone or β -keto ester (1.2 mmol), and acetonitrile (5 mL), **Cerium(IV) sulfate tetrahydrate** (20 mol%) was added. The reaction mixture was stirred at 85°C for the time specified in Table 1. After completion of the reaction (monitored by TLC), the mixture was cooled to room temperature and poured into ice water (20 mL). The product was extracted with ethyl acetate (2 x 15 mL). The combined organic layers

were washed with brine, dried over anhydrous sodium sulfate, and concentrated under reduced pressure. The crude product was then purified by recrystallization from ethanol.

Substrate Scope and Yields

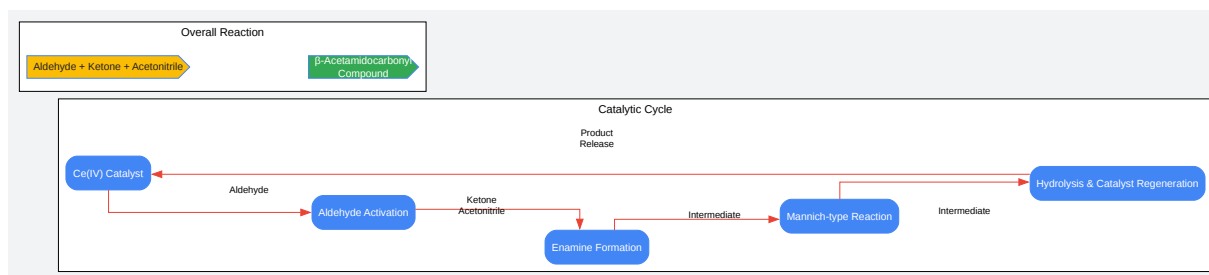
The catalytic system is compatible with a wide range of aromatic aldehydes bearing both electron-donating and electron-withdrawing substituents, as well as various ketones.

Entry	Aldehyde (R)	Ketone (R')	Time (h)	Yield (%)
1	C ₆ H ₅	C ₆ H ₅	3.5	92
2	4-Cl-C ₆ H ₄	C ₆ H ₅	3.0	95
3	4-NO ₂ -C ₆ H ₄	C ₆ H ₅	2.5	96
4	4-CH ₃ O-C ₆ H ₄	C ₆ H ₅	4.0	88
5	4-CH ₃ -C ₆ H ₄	C ₆ H ₅	3.5	90
6	C ₆ H ₅	4-Cl-C ₆ H ₄	3.5	91
7	C ₆ H ₅	4-CH ₃ O-C ₆ H ₄	4.0	85
8	C ₆ H ₅	CH ₃	4.5	78
9	2-Thienyl	C ₆ H ₅	3.0	89
10	2-Furyl	C ₆ H ₅	3.0	85

Table 1: Synthesis of various β -acetamidocarbonyl compounds catalyzed by **Cerium(IV) sulfate tetrahydrate**.^{[1][2]}

Proposed Catalytic Cycle

The following diagram illustrates the proposed catalytic cycle for the synthesis of β -acetamidocarbonyl compounds.



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Caption: Proposed catalytic cycle for the synthesis of β -acetamidocarbonyl compounds.

One-Pot Synthesis of 4-Amidotetrahydropyrans

Cerium(IV) sulfate tetrahydrate also efficiently catalyzes the one-pot, three-component synthesis of 4-amidotetrahydropyrans. This reaction proceeds via a Prins-Ritter sequence, combining a homoallylic alcohol, an aldehyde, and acetonitrile to afford the desired heterocyclic products with good yields and diastereoselectivity.

General Reaction Scheme:

Experimental Protocol

In a round-bottom flask, a mixture of the aldehyde (1 mmol), homoallylic alcohol (1.2 mmol), and acetonitrile (5 mL) was prepared. To this solution, **Cerium(IV) sulfate tetrahydrate** (10 mol%) was added, and the mixture was stirred at room temperature for the time indicated in Table 2. Upon completion of the reaction, the solvent was evaporated under reduced pressure. The residue was then diluted with water (15 mL) and extracted with dichloromethane (2 x 15

mL). The combined organic layers were washed with brine, dried over anhydrous Na₂SO₄, and concentrated. The crude product was purified by column chromatography on silica gel (ethyl acetate/hexane).

Substrate Scope and Yields

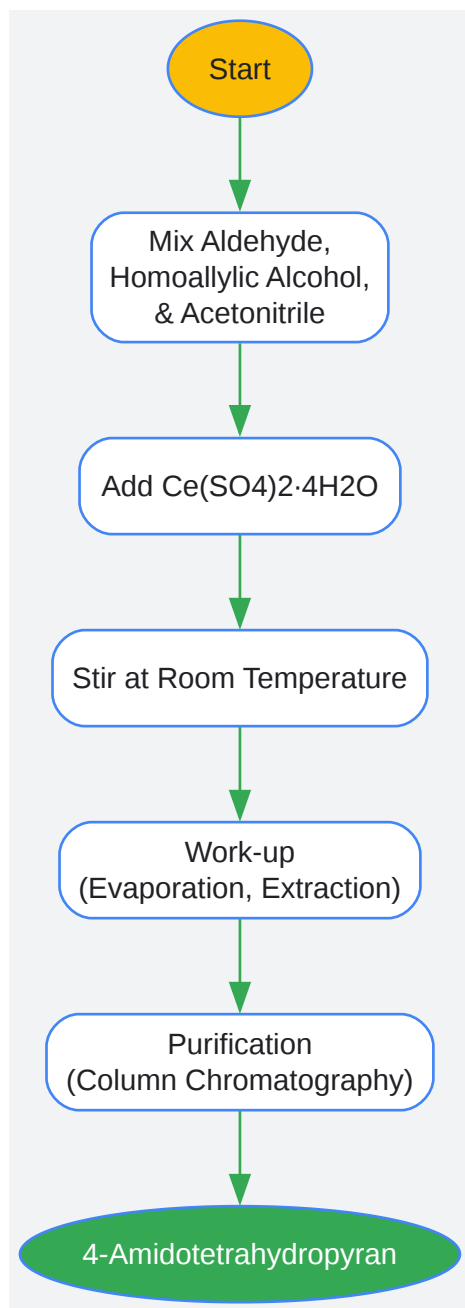
This protocol is applicable to a variety of aromatic and aliphatic aldehydes, as well as substituted homoallylic alcohols.

Entry	Aldehyde (R)	Homoallylic Alcohol	Time (h)	Yield (%)
1	C ₆ H ₅	But-3-en-1-ol	6	90
2	4-Cl-C ₆ H ₄	But-3-en-1-ol	5.5	94
3	4-NO ₂ -C ₆ H ₄	But-3-en-1-ol	5	95
4	4-CH ₃ O-C ₆ H ₄	But-3-en-1-ol	7	85
5	2-Cl-C ₆ H ₄	But-3-en-1-ol	6	88
6	CH ₃ CH ₂	But-3-en-1-ol	8	75
7	C ₆ H ₅	Pent-4-en-1-ol	6.5	87
8	4-Cl-C ₆ H ₄	Pent-4-en-1-ol	6	91
9	C ₆ H ₅	2-Methylbut-3-en-2-ol	7	82
10	4-NO ₂ -C ₆ H ₄	2-Methylbut-3-en-2-ol	6	89

Table 2: Synthesis of various 4-amidotetrahydropyrans catalyzed by **Cerium(IV) sulfate tetrahydrate**.^{[3][4][5]}

Experimental Workflow

The following diagram outlines the experimental workflow for the synthesis of 4-amidotetrahydropyrans.



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Caption: Experimental workflow for the one-pot synthesis of 4-amidotetrahydropyrans.

Hantzsch Synthesis of Polyhydroquinolines

Cerium(IV) sulfate tetrahydrate acts as an efficient and reusable heterogeneous catalyst for the one-pot, four-component Hantzsch synthesis of polyhydroquinoline derivatives. This solvent-free method provides high yields in short reaction times.

General Reaction Scheme:

Experimental Protocol

A mixture of an aldehyde (1 mmol), dimedone (1 mmol), ethyl acetoacetate (1 mmol), ammonium acetate (1.2 mmol), and **Cerium(IV) sulfate tetrahydrate** (10 mol%) was heated at 120°C under solvent-free conditions for the time specified in Table 3. The progress of the reaction was monitored by TLC. After completion, the reaction mixture was cooled to room temperature and ethanol (10 mL) was added. The solid product was collected by filtration and recrystallized from ethanol to afford the pure polyhydroquinoline derivative.

Substrate Scope and Yields

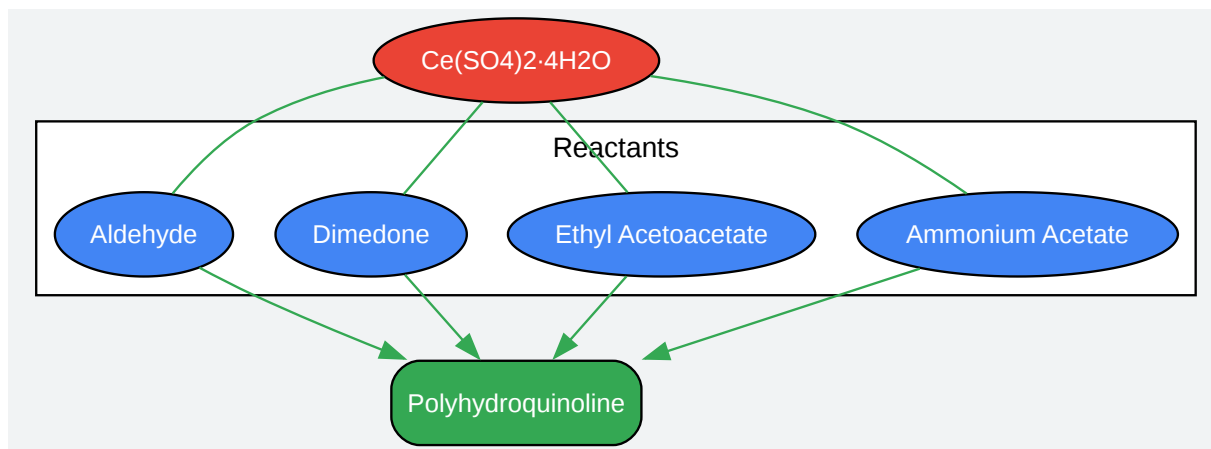
The reaction proceeds efficiently with a variety of aromatic aldehydes.

Entry	Aldehyde (R)	Time (min)	Yield (%)
1	C ₆ H ₅	15	95
2	4-Cl-C ₆ H ₄	15	97
3	4-NO ₂ -C ₆ H ₄	20	96
4	4-CH ₃ O-C ₆ H ₄	20	92
5	3-NO ₂ -C ₆ H ₄	20	94
6	4-OH-C ₆ H ₄	25	90
7	2-Cl-C ₆ H ₄	25	88
8	2-NO ₂ -C ₆ H ₄	30	85
9	Furfural	20	91
10	Cinnamaldehyde	25	89

Table 3: Hantzsch synthesis of polyhydroquinolines using various aldehydes catalyzed by **Cerium(IV) sulfate tetrahydrate**.^[6]

Logical Relationship of Reaction Components

The diagram below illustrates the relationship between the reactants and the catalyst in the Hantzsch synthesis.



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Caption: Interconnection of reactants and catalyst in the Hantzsch synthesis.

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